

Sodium Mentholate: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: Sodium mentholate

Cat. No.: B092264

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data for **sodium mentholate** (CAS No. 19321-38-1). The information is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a comprehensive understanding of its properties and associated hazards. This document is intended to be a critical resource for professionals working with this compound in research and development settings.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **sodium mentholate** is presented below. It is important to note that some properties have limited available data.

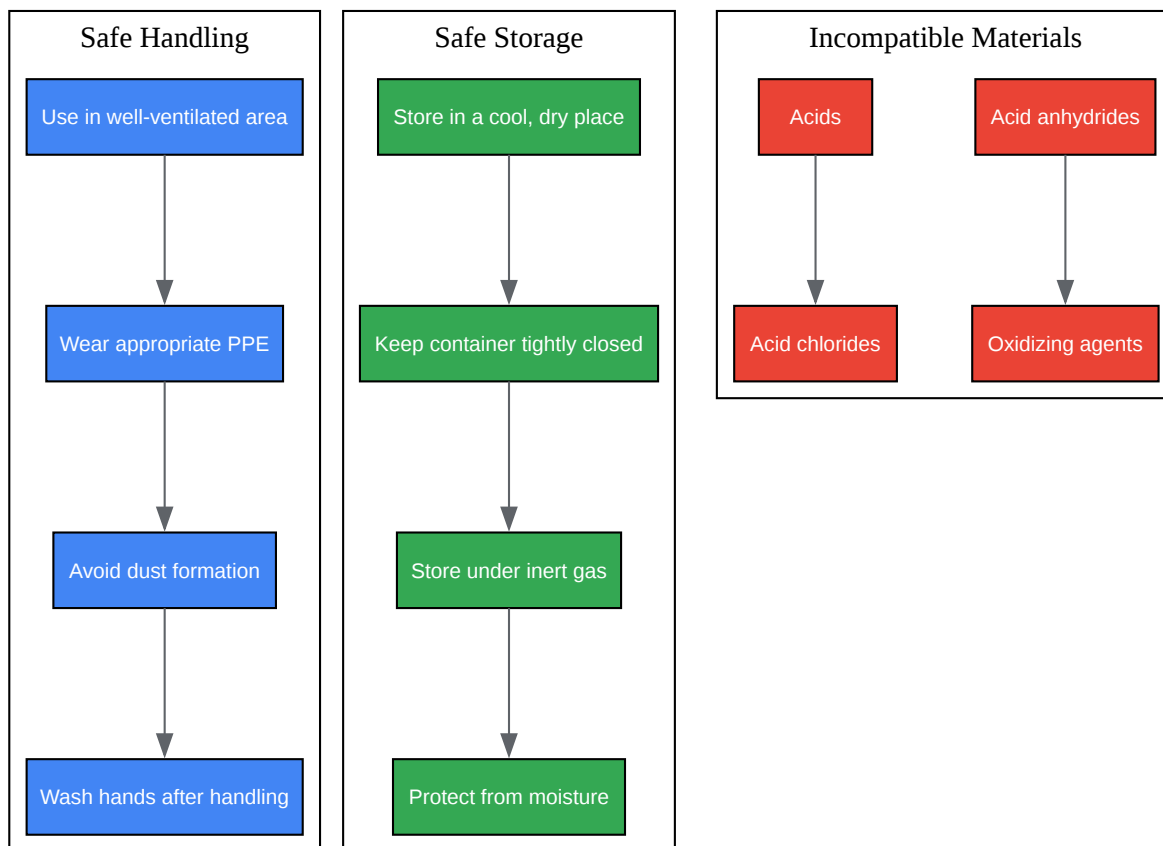
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₉ NaO	[1][2][3][4]
Molecular Weight	178.25 g/mol	[1][4]
Appearance	White crystalline solid	[4]
Solubility	Soluble in polar solvents like water and ethanol.	[4]
Stability	Generally stable under standard laboratory conditions. Hygroscopic; sensitive to moisture.	[4][5]
Synonyms	Sodium (1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexan-1-olate, EINECS 242-958-4	[1]

Hazard Identification and Classification

Sodium mentholate is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

GHS Pictograms and Signal Word:



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